

# The Ecotoxicological Profile of Norazine: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Norazine

Cat. No.: B3065111

[Get Quote](#)

Disclaimer: Publicly available ecotoxicological data for the triazine herbicide **Norazine** (CAS No. 3004-71-5) is limited. This guide summarizes the known characteristics of **Norazine** and utilizes data from the structurally similar and extensively studied herbicide, atrazine, as a proxy to infer potential effects on non-target organisms. This information is intended for research and drug development professionals and should be interpreted with caution. All data presented for atrazine is for illustrative purposes and does not represent confirmed effects of **Norazine**.

## Introduction to Norazine

**Norazine** is a triazine herbicide with the chemical formula  $C_7H_{12}ClN_5$ .<sup>[1]</sup> Like other triazine herbicides, its primary mode of action in target plant species is the inhibition of photosynthesis.<sup>[1]</sup> It competitively binds to the Q1

### Chemical and Physical Properties of **Norazine**:

Property	Value
CAS Number	3004-71-5
Molecular Formula	$C_7H_{12}ClN_5$
Molecular Weight	201.66 g/mol
Water Solubility	0.26 g/L (at 21°C) <sup>[2]</sup>
Melting Point	158°C

# Potential Effects on Non-Target Aquatic Organisms

Due to the absence of specific data for **Norazine**, this section presents data for atrazine to illustrate the potential ecotoxicological effects on aquatic life.

## Aquatic Invertebrates

Daphnia magna is a standard model organism for aquatic invertebrate toxicity testing. Triazine herbicides can affect their survival, reproduction, and mobility.

Table 2.1: Acute Toxicity of Atrazine to Daphnia magna

Endpoint	Duration	Value (mg/L)	Reference
EC <sub>50</sub> (Immobilization)	48 hours	22.4 - 26.7	[3]
LC <sub>50</sub>	24 hours	40	[4]
LC <sub>50</sub>	48 hours	7	[4]

## Fish

The toxicity of triazine herbicides to fish can vary significantly depending on the species, life stage, and exposure duration. Effects can range from mortality at high concentrations to sublethal impacts on growth, development, and reproduction.

Table 2.2: Acute Toxicity of Atrazine to Various Fish Species

Species	Endpoint	Duration	Value (mg/L)	Reference
Rainbow trout (Oncorhynchus mykiss)	LC <sub>50</sub>	96 hours	4.9 - 15.0	[5]
Bluegill (Lepomis macrochirus)	LC <sub>50</sub>	96 hours	4.9 - 15.0	[5]
Silver catfish (Rhamdia quelen)	LC <sub>50</sub>	96 hours	10.2	[6]
Common carp (Cyprinus carpio)	LC <sub>50</sub>	96 hours	18.8	[7]
African Catfish (Clarias gariepinus)	LC <sub>50</sub>	96 hours	3.165	[8]

## Algae

As photosynthesis inhibitors, triazine herbicides are expected to be toxic to algae, which are primary producers in aquatic ecosystems. Effects are typically measured as inhibition of growth.

Table 2.3: Effects of Atrazine on Algal Growth

Species	Endpoint	Duration	Value (µg/L)	Reference
Scenedesmus sp.	IC <sub>50</sub>	96 hours	6309	[9]
Chlorella kessleri	Growth Inhibition	-	Sublethal concentrations	[10]
Various freshwater algae	Growth Inhibition	14 days	100 - 1000 (significant inhibition)	[11]
Chlorella vulgaris	Growth Inhibition	4 days	1000 - 10000 (over 60% inhibition)	[12]

## Potential Effects on Non-Target Terrestrial Organisms

This section outlines the potential impacts on terrestrial invertebrates and mammals, again using atrazine data as a surrogate for **Norazine**.

### Terrestrial Invertebrates

Earthworms are key bioindicators for soil health. Herbicides can affect their survival, growth, and reproduction.

Table 3.1: Toxicity of Atrazine to Earthworms (*Eisenia fetida*, *Aporrectodea caliginosa*)

Test Type	Endpoint	Duration	Value	Reference
Filter Paper Contact	LC <sub>50</sub>	48 hours	4.93 µg a.i./cm <sup>2</sup>	[13]
Filter Paper Contact	LC <sub>50</sub>	72 hours	0.026 µg/mL	[14]
Soil Mixing (Clay Soil)	LC <sub>50</sub>	10 days	3.118 µg/g soil	[14]

## Mammals

Mammalian toxicity data is crucial for human health risk assessment. The data for atrazine indicates low acute toxicity via oral and dermal routes.

Table 3.2: Acute Toxicity of Atrazine in Mammals

Species	Route	Endpoint	Value (mg/kg)	Reference
Rat	Oral	LD <sub>50</sub>	672 - 3090	[15][16]
Mouse	Oral	LD <sub>50</sub>	1750	[16]
Rabbit	Oral	LD <sub>50</sub>	750	[16]
Rabbit	Dermal	LD <sub>50</sub>	>5,050	[17]

## Potential Effects on Soil Microorganisms

Herbicides can alter the structure and function of soil microbial communities, which are vital for nutrient cycling. Studies on atrazine show varied effects, from inhibition of certain groups to utilization of the herbicide as a carbon or nitrogen source by others. Atrazine application has been shown to significantly decrease soil microbial diversity and enzyme activity while increasing microbial biomass and respiration.[18] Some studies indicate that long-term application of atrazine may have little effect on the overall numbers of soil bacteria and fungi.[19] However, it can negatively impact the diversity of microbial carbon source utilization.[20]

## Experimental Protocols

Detailed experimental protocols are essential for the reproducibility and validation of ecotoxicological studies. Below are generalized protocols for key experiments, based on standard methodologies for herbicides like atrazine.

### Aquatic Toxicity Testing: *Daphnia magna* Acute Immobilization Test (OECD 202)

- Test Organism: *Daphnia magna* neonates (<24 hours old).

- Test Substance: **Norazine**, dissolved in a suitable solvent if necessary, and then in dilution water.
- Test Concentrations: A geometric series of at least five concentrations and a control.
- Test Conditions:
  - Temperature:  $20 \pm 2^{\circ}\text{C}$ .
  - Photoperiod: 16 hours light, 8 hours dark.
  - Test vessels: Glass beakers.
  - Volume: At least 2 mL per daphnid.
  - Number of animals: At least 20 daphnids per concentration, divided into at least four replicates.
- Procedure:
  - Introduce neonates into the test vessels containing the respective concentrations of the test substance.
  - Do not feed the animals during the test.
  - Observe for immobilization (daphnids that are not able to swim within 15 seconds after gentle agitation of the test vessel) at 24 and 48 hours.
- Data Analysis: Calculate the  $\text{EC}_{50}$  (the concentration that causes immobilization in 50% of the daphnids) for the 24-hour and 48-hour exposure periods using probit analysis or other suitable statistical methods.

## Terrestrial Toxicity Testing: Earthworm Acute Toxicity Test (OECD 207)

- Test Organism: Adult earthworms (*Eisenia fetida*) with a clitellum.
- Test Method 1: Filter Paper Contact Test:

- Line the inside of test vessels with filter paper.
- Apply a solution of **Norazine** in a volatile solvent to the filter paper. Allow the solvent to evaporate.
- Introduce one worm per vessel.
- Seal the vessels and incubate in the dark at  $20 \pm 2^{\circ}\text{C}$ .
- Assess mortality at 24 and 48 hours.
- Determine the  $\text{LC}_{50}$ .
- Test Method 2: Artificial Soil Test:
  - Prepare an artificial soil mix (e.g., sand, kaolin clay, sphagnum peat).
  - Thoroughly mix **Norazine** into the soil at various concentrations.
  - Introduce a defined number of worms (e.g., 10) into each test container with the treated soil.
  - Incubate at  $20 \pm 2^{\circ}\text{C}$  with controlled lighting.
  - Assess mortality at 7 and 14 days.
  - Determine the  $\text{LC}_{50}$ .

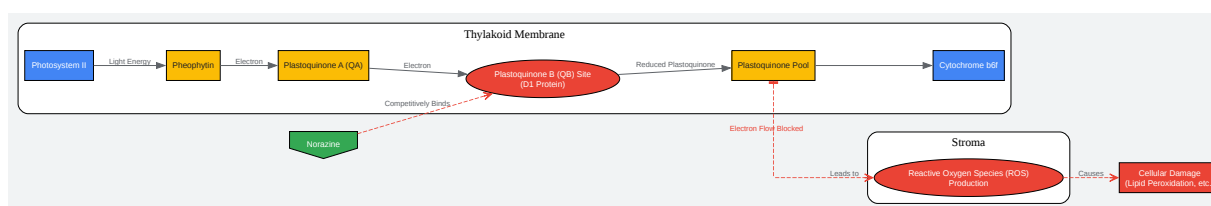
## Soil Microbial Toxicity Testing: Nitrogen Transformation Test (OECD 216)

- Soil: Use a natural agricultural soil or a defined artificial soil.
- Test Substance: Apply **Norazine** to the soil at one or more concentrations, typically based on the expected environmental concentration.
- Procedure:
  - Amend the soil with a nitrogen source, such as lucerne meal.

- Incubate the treated and control soil samples under controlled aerobic conditions (temperature and moisture).
- Sample the soil at regular intervals (e.g., 0, 7, 14, and 28 days).
- Extract and analyze the concentrations of ammonium and nitrate in the soil samples.
- Data Analysis: Compare the rate of nitrification (conversion of ammonium to nitrate) in the treated soils to the control. A difference of more than 25% after 28 days is generally considered a significant effect.

## Visualizations

### Signaling Pathway of Photosynthesis Inhibition by Triazine Herbicides

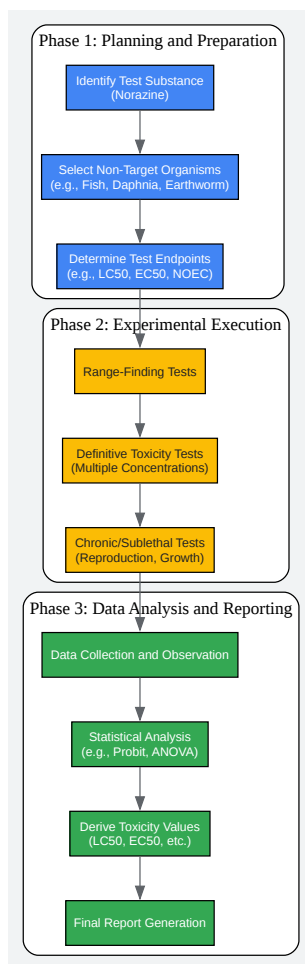


[Click to download full resolution via product page](#)

Caption: Mechanism of photosynthesis inhibition by **Norazine**.

## General Experimental Workflow for Ecotoxicity Assessment





[Click to download full resolution via product page](#)

Caption: General workflow for assessing herbicide ecotoxicity.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Buy Norazine | 3004-71-5 [smolecule.com]
- 2. Norazine | 3004-71-5 [amp.chemicalbook.com]
- 3. Toxicity of atrazine and molinate to the cladoceran *Daphnia carinata* and the effect of river water and bottom sediment on their bioavailability - PubMed [pubmed.ncbi.nlm.nih.gov]

- 4. Low-toxic herbicides Roundup and Atrazine disturb free radical processes in Daphnia in environmentally relevant concentrations - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 6. redalyc.org [redalyc.org]
- 7. agro.icm.edu.pl [agro.icm.edu.pl]
- 8. files01.core.ac.uk [files01.core.ac.uk]
- 9. journals.futa.edu.ng [journals.futa.edu.ng]
- 10. Effect of atrazine herbicide on growth, photosynthesis, protein synthesis, and fatty acid composition in the unicellular green alga *Chlorella kessleri* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. digitalcommons.unl.edu [digitalcommons.unl.edu]
- 12. journals.pan.pl [journals.pan.pl]
- 13. Individual and combined toxic effects of herbicide atrazine and three insecticides on the earthworm, *Eisenia fetida* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. growingscience.com [growingscience.com]
- 15. atsdr.cdc.gov [atsdr.cdc.gov]
- 16. Atrazine - Wikipedia [en.wikipedia.org]
- 17. kernred.co.kern.ca.us [kernred.co.kern.ca.us]
- 18. Impact of atrazine on soil microbial properties: A meta-analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. Effect of Long-Term Atrazine Application on Soil Microbial Activity | Weed Science | Cambridge Core [cambridge.org]
- 20. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [The Ecotoxicological Profile of Norazine: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3065111#norazine-effects-on-non-target-organisms]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)